Introduction: The Structural Significance of trans-4-Cyclohexyl-L-proline

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Compound of Interest

Compound Name:	*trans-4-Cyclohexyl-L-proline*
CAS No.:	*103201-78-1*
Cat. No.:	*B011981*

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trans-4-Cyclohexyl-L-proline is a non-proteinogenic amino acid that serves as a critical chiral building block in modern medicinal chemistry. Its most notable application is as a key intermediate in the synthesis of Fosinopril, an angiotensin-converting enzyme (ACE) inhibitor used to treat hypertension and heart failure.[1][2][3] The incorporation of the bulky, lipophilic cyclohexyl group into the proline scaffold significantly enhances the potency of the final drug molecule.

Given its importance, unambiguous structural confirmation is paramount. Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy is the primary analytical technique for elucidating the precise structure and stereochemistry of **trans-4-Cyclohexyl-L-proline**. This guide provides a detailed analysis of its ^{1}H NMR spectrum, grounded in fundamental principles and field-proven insights, to enable researchers to confidently interpret their own experimental data. We will deconstruct the spectrum region by region, explaining the causality behind expected chemical shifts, multiplicities, and coupling constants.

PART 1: Molecular Architecture and Conformational Considerations

To accurately interpret the ^{1}H NMR spectrum, one must first understand the molecule's three-dimensional structure and conformational dynamics. The molecule consists of two key domains: a rigid pyrrolidine ring and a conformationally flexible cyclohexyl group, connected in a trans configuration.

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- The L-Proline Ring: The five-membered pyrrolidine ring of proline is not planar. It adopts a puckered "envelope" conformation to minimize torsional strain. The pucker can place the Cγ atom either on the same side as the carboxyl group (endo) or on the opposite side (exo).[4] In 4-substituted prolines, the substituent's stereochemistry heavily influences this preference. For the trans isomer (2S, 4S), the bulky cyclohexyl group sterically favors an exo pucker, which places the substituent in a pseudo-equatorial position, thereby minimizing steric hindrance.

- The Cyclohexyl Group: The cyclohexane ring predominantly exists in a stable chair conformation. The protons on the ring are divided into two sets: axial (pointing perpendicular to the ring's plane) and equatorial (pointing outwards from the ring's equator). This distinction is crucial as axial and equatorial protons in different positions have distinct chemical shifts and coupling constants.

The interplay between these two structural units gives rise to a complex but interpretable ^{1}H NMR spectrum.

Caption: Chemical structure of **trans-4-Cyclohexyl-L-proline**.

PART 2: Deconstruction and Analysis of the Predicted ^{1}H NMR Spectrum

The following analysis is based on established principles of NMR spectroscopy for proline derivatives and substituted cyclohexanes.[5][6][7] The spectrum is typically acquired in a deuterated solvent such as Deuterium Oxide (D_2O) or Methanol-d_4 (CD_3OD) to ensure solubility and, in the case of D_2O, to exchange the labile amine (NH) and carboxylic acid (OH) protons, simplifying the spectrum.

Region 1: The Proline Ring Protons (δ 2.0 – 4.5 ppm)

The protons on the pyrrolidine ring are diastereotopic, meaning they are chemically non-equivalent and will appear as distinct signals with mutual coupling.

- Hα (C2-H, ~ δ 4.0-4.2 ppm): This proton is adjacent to the electron-withdrawing carboxyl group, shifting it significantly downfield. It is coupled to the two diastereotopic protons at the β-position (C3). Therefore, its signal is expected to be a doublet of doublets (dd). A literature value for this proton in CD_3OD is reported around δ 3.97 ppm as a dd.[2]

- Hδ$_2$ (C5-H$_2$, ~ δ 3.3-3.6 ppm): These two protons are adjacent to the nitrogen atom. They are diastereotopic and will appear as two separate multiplets, each coupled to the other (geminal

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coupling) and to the Hγ proton. The complexity of these signals can vary depending on the ring pucker and solvent.

- Hβ₂ (C3-H₂, ~ δ 2.1-2.5 ppm) & Hγ (C4-H, ~ δ 2.2-2.6 ppm): These signals are often complex and may overlap.
    - The two Hβ protons are coupled to Hα and Hγ, and also exhibit geminal coupling to each other. This results in complex multiplet patterns, often appearing as a doublet of triplets or overlapping multiplets.
    - The Hγ proton is the bridge between the two rings, coupled to the Hβ protons, Hδ protons, and the methine proton of the cyclohexyl ring. This extensive coupling will result in a highly complex multiplet.

Region 2: The Cyclohexyl Ring Protons (δ 0.9 – 2.0 ppm)

This upfield region is characteristic of saturated aliphatic systems. It will contain the signals for all 11 protons of the cyclohexyl group.

- Cyclohexyl Methine Proton (C1'-H, ~ δ 1.6-1.9 ppm): This is the proton on the carbon directly attached to the proline ring. It is coupled to the Hγ of the proline ring and the four adjacent methylene protons on the cyclohexyl ring. It will appear as a complex multiplet, often broad and difficult to fully resolve.
- Cyclohexyl Methylene Protons (C2'-H₂ to C6'-H₂, ~ δ 0.9-1.8 ppm): These 10 protons will produce a series of broad, overlapping multiplets that constitute the most intense signal region in the spectrum. Due to the chair conformation, axial and equatorial protons will have slightly different chemical shifts. Generally, axial protons are more shielded and appear at a slightly lower chemical shift than their equatorial counterparts. The coupling constants between them are highly informative but often obscured by signal overlap:
    - $^{3}J_{ax-ax}$ (axial-axial): Large coupling (7–12 Hz)[7]
    - $^{3}J_{ax-eq}$ (axial-equatorial): Small coupling (2–5 Hz)[7]
    - $^{3}J_{eq-eq}$ (equatorial-equatorial): Small coupling (2–5 Hz)[7]

Data Summary: Predicted ^{1}H NMR Assignments

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The following table summarizes the expected signals for **trans-4-Cyclohexyl-L-proline** in a non-labile proton solvent like $CDCl_3$ or DMSO-d_6. In D_2O, the NH and COOH signals would disappear.

Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration
COOH	10.0 - 12.0	broad singlet (br s)	-	1H
Hα (C2-H)	4.0 - 4.2	doublet of doublets (dd)	$^3J \approx 7\text{-}9$, $^3J \approx 3\text{-}5$	1H
Hδ₂ (C5-H₂)	3.3 - 3.6	multiplet (m)	-	2H
NH	2.5 - 4.0	broad singlet (br s)	-	1H
Hβ₂, Hγ	2.1 - 2.6	multiplet (m)	-	3H
Cyclohexyl-H	0.9 - 2.0	multiplet (m)	-	11H

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// Proline Ring Nodes
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Hb1 [pos="2,2.5!", label="Hβ1"];
Hb2 [pos="2,0.5!", label="Hβ2"];
Hg [pos="3,1.5!", label="Hγ"];
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// Cyclohexyl Node
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// Edges representing coupling
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Hb1 -- Hg [label="³J"];
Hb2 -- Hg [label="³J"];
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Hg -- Hd1 [label="³J"];
Hg -- Hd2 [label="³J"];
Hd1 -- Hd2 [label="²J", style=dashed];
Hg -- Hcy [label="³J"];
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B [label="Instrument Setup:\nLock & Shim on D₂O signal"];
C [label="Acquisition:\nStandard ¹H Pulse Sequence (16 scans)"];
D [label="Processing:\nFT, Phasing, Calibration"];
E [label="Final Spectrum:\nAnalysis & Interpretation"];

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C -> D [label="Collect FID"];
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Caption: Experimental workflow for ^{1}H NMR analysis.

Conclusion

The ^{1}H NMR spectrum of **trans-4-Cyclohexyl-L-proline** is rich with structural information. While complex, a systematic approach based on the fundamental principles of chemical shift, spin-spin coupling, and conformational analysis allows for a complete and confident assignment of all proton signals. This guide provides the foundational knowledge and practical protocols necessary for researchers to leverage ^{1}H NMR as a powerful tool for the verification, purity assessment, and in-depth structural study of this vital pharmaceutical intermediate.

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